

Application Notes and Protocols: Measuring Mitochondrial Membrane Potential with Solvent Red 195

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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These application notes provide a detailed protocol for the use of **Solvent Red 195** as a potential fluorescent probe for measuring mitochondrial membrane potential ($\Delta\Psi_m$) in living cells. This document is intended for researchers, scientists, and drug development professionals.

Disclaimer: **Solvent Red 195** is a commercially available red dye with fluorescent properties.^{[1][2][3][4]} However, its specific use for measuring mitochondrial membrane potential has not been extensively documented in peer-reviewed literature. The following protocol is a guideline adapted from established methods for other cationic fluorescent dyes, such as TMRE and TMRM, which are commonly used for this application.^{[5][6][7][8]} Optimization will be required for specific cell types and experimental conditions.

Introduction to Mitochondrial Membrane Potential

The mitochondrial membrane potential ($\Delta\Psi_m$) is an essential component of cellular metabolism, generated by the proton pump of the electron transport chain.^{[9][10][11]} It plays a crucial role in ATP synthesis, ion homeostasis, and the regulation of apoptosis.^{[12][13]} A

decrease in $\Delta\Psi_m$ is a hallmark of mitochondrial dysfunction and is often observed in response to toxic compounds or during the early stages of apoptosis.[9][13]

The measurement of $\Delta\Psi_m$ is a reliable method for assessing mitochondrial function and overall cell health.[10][11] Lipophilic cationic fluorescent dyes are widely used for this purpose. These dyes accumulate in the negatively charged mitochondrial matrix in a potential-dependent manner. In healthy cells with a high $\Delta\Psi_m$, the dye accumulates and exhibits a strong fluorescent signal. In cells with a depolarized $\Delta\Psi_m$, the dye fails to accumulate, resulting in a weaker fluorescent signal.[9][12]

Principle of Solvent Red 195 as a $\Delta\Psi_m$ Probe (Hypothetical)

Solvent Red 195 is a red, fluorescent dye.[1][3][4] While its primary applications are in the plastics and textile industries, its chemical properties suggest it may act as a lipophilic cation.[1][2][14] Based on this, it is hypothesized that **Solvent Red 195** can passively cross the plasma membrane and accumulate in the mitochondria of living cells, driven by the negative potential across the inner mitochondrial membrane. The intensity of the red fluorescence from **Solvent Red 195** within the mitochondria is expected to be proportional to the mitochondrial membrane potential.

Experimental Protocol

This protocol provides a general framework for using **Solvent Red 195** to measure changes in mitochondrial membrane potential.

Materials

- **Solvent Red 195**
- Dimethyl sulfoxide (DMSO), anhydrous
- Cell culture medium
- Phosphate-buffered saline (PBS)

- Carbonyl cyanide m-chlorophenyl hydrazone (CCCP) or other mitochondrial uncoupler (as a positive control for depolarization)
- Black, clear-bottom 96-well plates (for plate reader and microscopy)
- Fluorescence microscope, flow cytometer, or microplate reader

Reagent Preparation

- **Solvent Red 195** Stock Solution (1 mM): Dissolve an appropriate amount of **Solvent Red 195** in anhydrous DMSO to make a 1 mM stock solution. For example, if the molecular weight of **Solvent Red 195** is 450 g/mol, dissolve 0.45 mg in 1 mL of DMSO. Mix thoroughly by vortexing. Store the stock solution at -20°C, protected from light.
- CCCP Stock Solution (10 mM): Prepare a 10 mM stock solution of CCCP in DMSO. Store at -20°C.
- Working Solutions: On the day of the experiment, dilute the stock solutions in pre-warmed cell culture medium to the desired final concentrations. It is recommended to test a range of **Solvent Red 195** concentrations (e.g., 100 nM to 10 µM) to determine the optimal concentration for your cell type. The final DMSO concentration should be kept below 0.5% to avoid solvent-induced cytotoxicity.

Cell Preparation and Staining

- Cell Seeding: Seed cells in a suitable culture vessel (e.g., 96-well plate, culture dish with coverslips) and allow them to adhere and grow to the desired confluency (typically 70-80%).
- Treatment (Optional): If testing the effect of a compound on $\Delta\Psi_m$, remove the culture medium and add fresh medium containing the test compound at the desired concentration. Incubate for the appropriate duration. Include a vehicle control (e.g., DMSO).
- Positive Control: For a positive control for mitochondrial depolarization, treat cells with an optimized concentration of CCCP (e.g., 10 µM) for a short period (e.g., 15-30 minutes) before or during dye loading.
- Dye Loading: Remove the culture medium and wash the cells once with pre-warmed PBS. Add fresh, pre-warmed medium containing the optimized concentration of **Solvent Red 195**.

- Incubation: Incubate the cells at 37°C in a CO2 incubator for 15-30 minutes, or for a duration optimized for your cell type. The incubation should be done in the dark to prevent photobleaching.
- Washing: After incubation, remove the dye-containing medium and wash the cells twice with pre-warmed PBS or cell culture medium to remove excess dye.

Data Acquisition

Data can be acquired using fluorescence microscopy, flow cytometry, or a microplate reader.

1. Fluorescence Microscopy:

- After the final wash, add fresh, pre-warmed medium or PBS to the cells.
- Observe the cells using a fluorescence microscope equipped with appropriate filters for red fluorescence (e.g., excitation ~540-560 nm, emission ~570-600 nm).
- Capture images of both control and treated cells. A decrease in red fluorescence intensity in the mitochondria indicates depolarization.

2. Flow Cytometry:

- After dye loading and washing, detach the cells using a gentle cell dissociation reagent (e.g., TrypLE™).
- Resuspend the cells in PBS or a suitable buffer at a concentration of approximately 1×10^6 cells/mL.
- Analyze the cells on a flow cytometer using an appropriate laser (e.g., 488 nm or 561 nm) and emission filter (e.g., PE or PE-Texas Red channel).
- A shift to the left in the fluorescence intensity histogram indicates a decrease in $\Delta\Psi_m$.

3. Microplate Reader:

- After the final wash, add a consistent volume of PBS or medium to each well of the 96-well plate.

- Measure the fluorescence intensity using a microplate reader with appropriate excitation and emission wavelengths.
- A decrease in the fluorescence reading indicates mitochondrial depolarization.

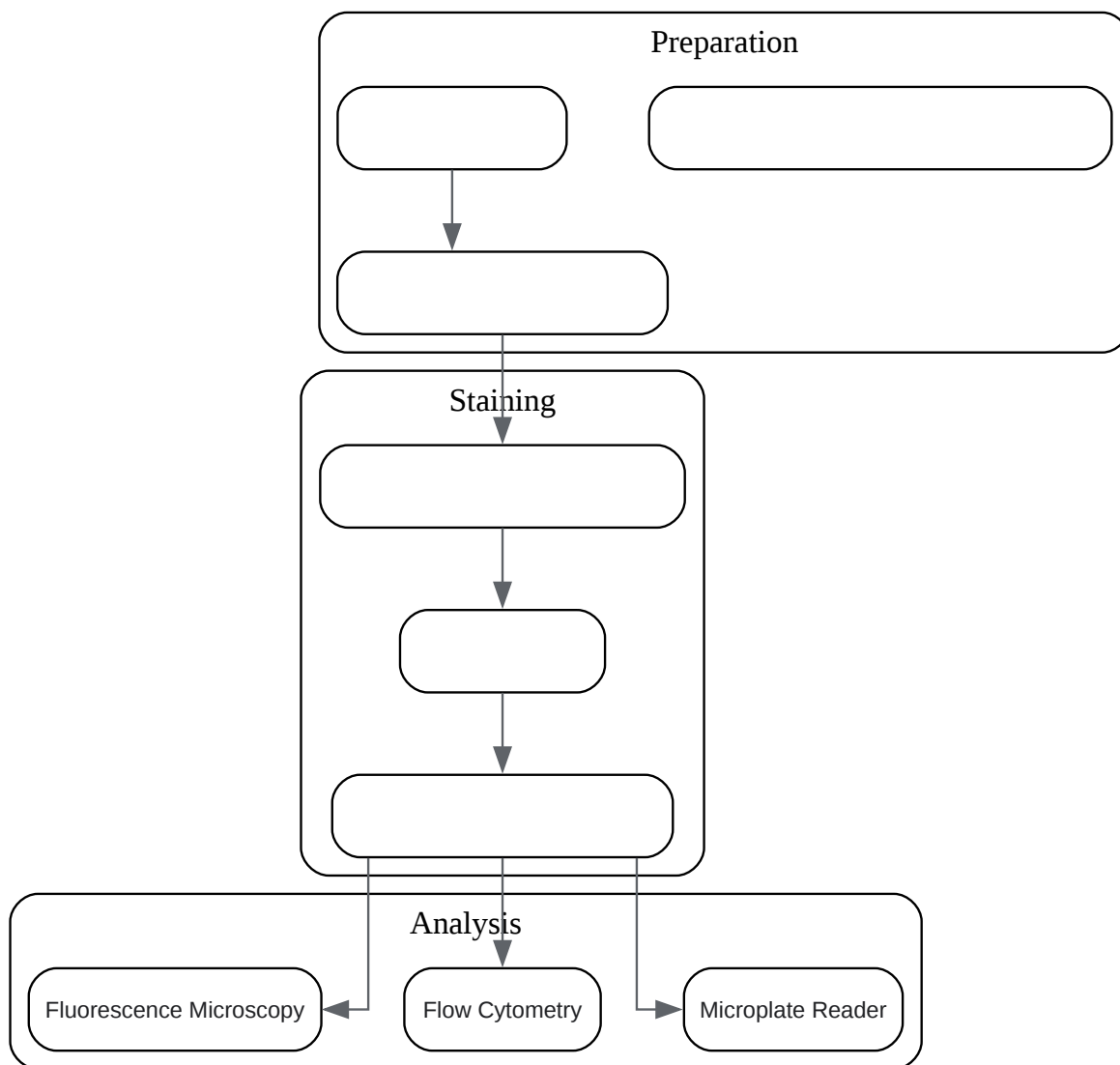
Data Presentation

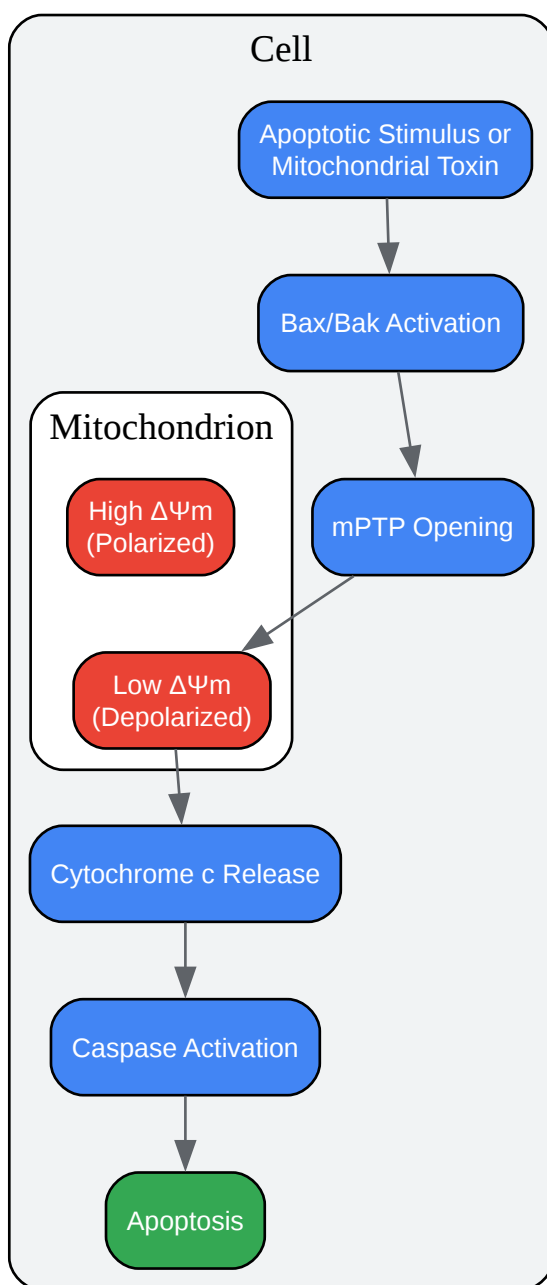
The following table summarizes hypothetical parameters for the **Solvent Red 195** mitochondrial membrane potential assay. These values should be optimized for your specific experimental setup.

Parameter	Recommended Range/Value	Notes
Solvent Red 195 Stock Concentration	1 mM in DMSO	Store at -20°C, protected from light.
Solvent Red 195 Working Concentration	100 nM - 10 µM	Optimal concentration is cell-type dependent.
Incubation Time	15 - 30 minutes	Longer times may be needed for some cells.
Incubation Temperature	37°C	
Positive Control (CCCP)	1 - 10 µM	Induces rapid mitochondrial depolarization.
Fluorescence Microscopy Filters	Excitation: 540-560 nm; Emission: 570-600 nm	Adjust based on instrument specifications.
Flow Cytometry Channel	PE or PE-Texas Red	
Microplate Reader Wavelengths	Excitation: ~550 nm; Emission: ~580 nm	

Visualizations

Experimental Workflow





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